

Personal protective equipment for handling 2-Hydroxyquinoline-4-carboxylic acid

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Compound of Interest

Compound Name: 2-Hydroxyquinoline-4-carboxylic acid

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Essential Safety and Handling Guide for 2-Hydroxyquinoline-4-carboxylic Acid

This guide provides crucial safety protocols and operational procedures for the handling and disposal of **2-Hydroxyquinoline-4-carboxylic acid** (also known as Kynurenic acid). It is intended for laboratory professionals, including researchers, scientists, and drug development experts, to ensure safe laboratory practices.

2-Hydroxyquinoline-4-carboxylic acid is classified as a hazardous substance that can be harmful if swallowed, and causes skin and serious eye irritation.^{[1][2][3][4]} Adherence to the following personal protective equipment (PPE) and handling guidelines is mandatory to minimize exposure and mitigate risks.

Personal Protective Equipment (PPE) Summary

Effective protection against the hazards of **2-Hydroxyquinoline-4-carboxylic acid** requires the correct selection and use of PPE. All handling should be preceded by a thorough risk assessment.

| Protection Type | Required Equipment | Specification & Purpose |
|------------------------|---|--|
| Eye & Face Protection | Safety Goggles or Glasses | Must meet EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[5][6] Required to protect against dust particles and splashes. Contact lenses should not be worn.[7] |
| Face Shield | Recommended when there is a significant risk of splashing, especially when handling larger quantities.[8] | |
| Hand Protection | Chemical-Resistant Gloves | Use powder-free nitrile or neoprene gloves.[8] For prolonged or repeated contact, select gloves with a high protection class (e.g., Class 5, breakthrough time >240 mins). [7] Always inspect gloves before use and dispose of contaminated gloves properly. [3] |
| Body Protection | Laboratory Coat / Gown | A long-sleeved lab coat is mandatory to protect skin and personal clothing.[3][9] For tasks with a higher risk of contamination, a disposable gown is preferred. |
| Respiratory Protection | Engineering Controls | Primary protection should be through engineering controls like a chemical fume hood.[10] |
| Dust Mask / Respirator | If dust generation is unavoidable, wear a NIOSH-approved N95 dust mask or a particle filter.[5][11] For | |

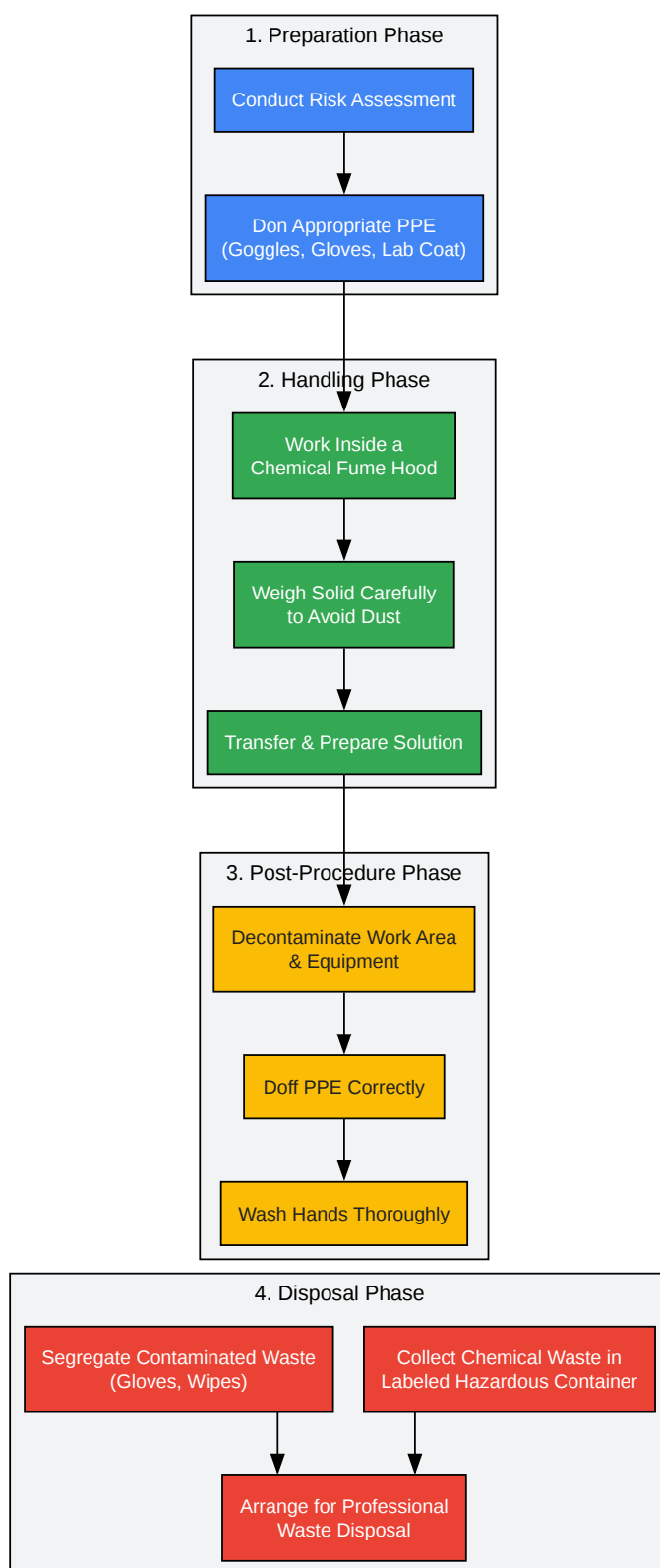
significant vapor or aerosol
risk, a full face-piece respirator
may be necessary.[8]

Engineering Controls and Work Practices

- Ventilation: Always handle **2-Hydroxyquinoline-4-carboxylic acid** in a well-ventilated area. [5][7] A certified chemical fume hood is the recommended engineering control to minimize inhalation exposure.[10]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5][6]
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling. [2][5][12] Do not eat, drink, or smoke in the laboratory area where this chemical is handled. [7][12]

Safe Handling and Storage Protocol

- General Handling: Avoid all personal contact, including the inhalation of dust and contact with eyes and skin.[7][13] Minimize dust generation during handling and weighing procedures.[3][5]
- Storage: Store the chemical in a tightly sealed container in a cool, dry, and dark place, away from moisture and incompatible materials such as strong oxidizing agents.[3][5][9]



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Caption: Workflow for Safely Handling **2-Hydroxyquinoline-4-carboxylic Acid**.

Spill Management and Disposal Plan

- **Spill Response:** In case of a spill, evacuate the area and remove all ignition sources.^[7] Wearing full PPE, sweep up the solid material without creating dust and place it into a suitable, labeled container for disposal.^{[7][14]}
- **Waste Disposal:** All waste, including the chemical itself, contaminated labware, and used PPE, must be treated as hazardous waste.^[14] Disposal should be carried out through an approved and licensed waste disposal facility.^{[5][14]} Do not allow the material to enter drains or water courses.^{[7][15]}
- **Empty Containers:** Empty containers should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste. The container can then be disposed of according to local regulations.^[14]

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